

Application Notes and Protocols: Development of Photo-affinity Probes for (-)-Ternatin

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Compound of Interest

Compound Name: *Ternatin B*

Cat. No.: *B600723*

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Abstract

(-)-Ternatin is a cyclic heptapeptide natural product that has demonstrated potent cytotoxic and anti-adipogenic activities. Understanding its mechanism of action is crucial for its development as a potential therapeutic agent. Photo-affinity labeling (PAL) is a powerful technique for identifying the cellular targets of bioactive small molecules. This document provides detailed application notes and protocols for the development and utilization of photo-affinity probes for (-)-Ternatin, enabling the identification and characterization of its protein interactome. The primary target of (-)-Ternatin has been identified as the eukaryotic translation elongation factor 1A (eEF1A) ternary complex.^{[1][2]} These protocols are intended to guide researchers in synthesizing and applying these chemical tools to further investigate the biology of (-)-Ternatin and its derivatives.

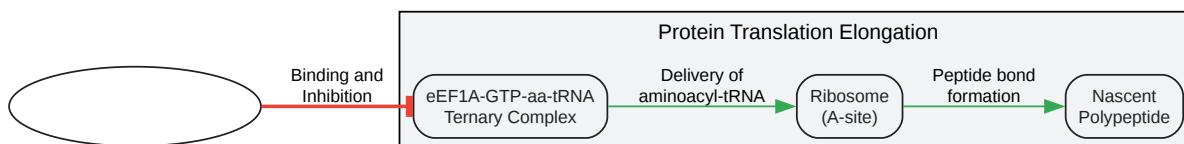
Data Presentation

The following table summarizes the biological activity of (-)-Ternatin and its synthetic variants. While a specific IC₅₀ value for the photo-affinity probe itself is not explicitly reported in the primary literature, the data for the parent compound and its optimized analog provide a benchmark for the probe's expected potency.

Compound	Description	IC50 (HCT116 cells)	Target	Reference
(-)-Ternatin	Natural Product	71 ± 10 nM	eEF1A ternary complex	--INVALID-LINK--
Ternatin-4	Optimized Synthetic Variant	4.6 ± 1.0 nM	eEF1A ternary complex	--INVALID-LINK--
Photo-affinity Probe 5	Clickable probe with photo-leucine and alkyne modifications	Not explicitly reported	eEF1A ternary complex	--INVALID-LINK--

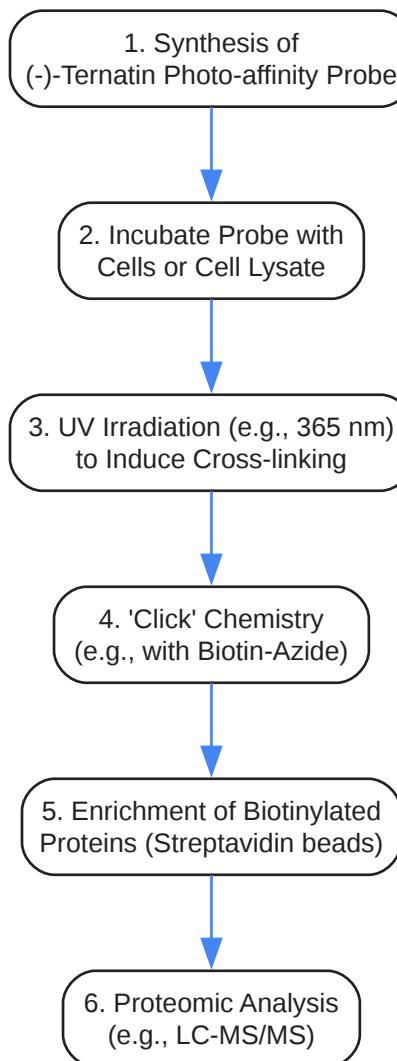
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway inhibited by (-)-Ternatin and the general experimental workflow for utilizing a photo-affinity probe to identify its target.



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Caption: Signaling pathway illustrating the inhibition of protein translation by the (-)-Ternatin photo-affinity probe.



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Caption: General experimental workflow for target identification using a clickable photo-affinity probe.

Experimental Protocols

Protocol 1: Synthesis of (-)-Ternatin Photo-affinity Probe

This protocol describes a generalized approach for the solid-phase peptide synthesis (SPPS) of a clickable photo-affinity probe of (-)-Ternatin, based on the structure of "photo-ternatin 5" reported by Carelli et al.[1][2] This probe incorporates a photo-reactive leucine analog (photo-leucine) and a terminal alkyne for click chemistry.

Materials:

- Fmoc-protected amino acids
- Fmoc-L-photo-leucine
- Fmoc-L-propargylglycine
- Rink Amide resin
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure
- Piperidine
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- DODT (3,6-Dioxa-1,8-octanedithiol)
- HPLC grade water and acetonitrile

Procedure:

- Resin Swelling: Swell Rink Amide resin in DMF for 1 hour in a peptide synthesis vessel.
- Fmoc Deprotection: Remove the Fmoc protecting group by treating the resin with 20% piperidine in DMF for 20 minutes. Wash the resin thoroughly with DMF and DCM.
- Amino Acid Coupling:
 - Activate the first Fmoc-protected amino acid (e.g., Fmoc-L-Alanine) by dissolving it with DIC and OxymaPure in DMF.

- Add the activated amino acid solution to the resin and shake for 2 hours at room temperature.
- Wash the resin with DMF and DCM. Confirm complete coupling using a Kaiser test.
- Iterative Synthesis: Repeat steps 2 and 3 for each amino acid in the (-)-Ternatin sequence, incorporating Fmoc-L-photo-leucine and Fmoc-L-propargylglycine at the desired positions to introduce the photo-reactive and clickable functionalities, respectively.
- Cleavage and Deprotection:
 - After the final amino acid coupling and Fmoc deprotection, wash the resin with DCM and dry under vacuum.
 - Treat the resin with a cleavage cocktail of TFA/TIS/Water/DODT (92.5:2.5:2.5:2.5) for 2-3 hours at room temperature.
 - Precipitate the cleaved peptide in cold diethyl ether, centrifuge, and wash the pellet with cold ether.
- Cyclization:
 - Dissolve the linear peptide in a solution of DMF containing a coupling reagent such as HATU and DIPEA.
 - Stir the reaction at room temperature overnight to facilitate head-to-tail cyclization.
- Purification:
 - Purify the crude cyclic peptide by reverse-phase HPLC using a C18 column with a water/acetonitrile gradient containing 0.1% TFA.
 - Collect and lyophilize the fractions containing the pure photo-affinity probe.
- Characterization: Confirm the identity and purity of the synthesized probe by mass spectrometry (e.g., ESI-MS) and NMR.

Protocol 2: Photo-affinity Labeling of Cellular Targets

This protocol details the procedure for using the synthesized (-)-Ternatin photo-affinity probe to label its interacting proteins in cultured cells, followed by enrichment and identification.

Materials:

- HEK293T cells (or other relevant cell line)
- (-)-Ternatin photo-affinity probe
- (-)-Ternatin or a non-photoreactive analog (for competition experiment)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Biotin-azide
- Copper(I) sulfate (CuSO₄)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)
- Streptavidin-agarose beads
- SDS-PAGE gels and reagents
- Western blotting apparatus and reagents
- Mass spectrometer for proteomic analysis

Procedure:

- Cell Culture and Treatment:
 - Culture HEK293T cells to ~80-90% confluency.
 - Treat the cells with varying concentrations of the (-)-Ternatin photo-affinity probe (e.g., 0.1 to 10 μ M) in serum-free media for a defined period (e.g., 1-2 hours) at 37°C.

- For competition experiments, pre-incubate cells with an excess of (-)-Ternatin or a non-photoreactive analog for 30 minutes before adding the photo-affinity probe.
- UV Cross-linking:
 - Wash the cells twice with cold PBS to remove unbound probe.
 - Irradiate the cells with UV light (e.g., 365 nm) on ice for 15-30 minutes. The optimal time and distance from the UV source should be empirically determined.
- Cell Lysis:
 - Lyse the cells in cold lysis buffer.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C. Collect the supernatant.
- Click Chemistry Reaction:
 - To the cell lysate, add biotin-azide, CuSO₄, TCEP, and TBTA.
 - Incubate the reaction for 1-2 hours at room temperature with gentle rotation.
- Enrichment of Labeled Proteins:
 - Add streptavidin-agarose beads to the lysate and incubate for 2-4 hours at 4°C with rotation to capture the biotinylated protein-probe complexes.
 - Wash the beads extensively with lysis buffer to remove non-specifically bound proteins.
- Elution and Analysis by SDS-PAGE and Western Blotting:
 - Elute the bound proteins from the beads by boiling in SDS-PAGE sample buffer.
 - Separate the proteins by SDS-PAGE and visualize by Coomassie staining or silver staining.
 - For confirmation, transfer the separated proteins to a PVDF membrane and perform a Western blot using an anti-biotin antibody or streptavidin-HRP conjugate.

- Identification of Labeled Proteins by Mass Spectrometry:
 - For unbiased target identification, elute the proteins from the streptavidin beads and subject them to in-solution or on-bead tryptic digestion.
 - Analyze the resulting peptides by LC-MS/MS.
 - Identify the proteins that are specifically labeled with the photo-affinity probe and compete by the parent compound using proteomic data analysis software.

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References

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- 2. Ternatin: target identification, mechanism of action, and use as a chemical probe for the translation elongation factor 1A [escholarship.org]
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